

propamocarb hydrochloride physical state and properties

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Propamocarb hydrochloride

CAS No.: 25606-41-1

Cat. No.: S562066

[Get Quote](#)

Fundamental Physical and Chemical Properties

The table below summarizes the core physicochemical data for **Propamocarb Hydrochloride**.

Property	Value / Description	Remarks / Conditions
Chemical Name (IUPAC)	propyl 3-(dimethylamino)propylcarbamate hydrochloride [1]	
CAS Registry Number	25606-41-1 [1] [2] [3]	
Molecular Formula	C ₉ H ₂₁ ClN ₂ O ₂ [1] [2]	
Molecular Weight	224.73 g/mol [1] [2] [3]	
Physical State	Colourless, very hygroscopic crystalline solid [4]	Technical material is a faint aromatic odor [4]
Melting Point	45-55 °C [4]	Also reported as 64.2 °C [1]
Boiling Point	Decomposes before boiling [1]	Also reported as 272.3°C at 760 mmHg [2]

Property	Value / Description	Remarks / Conditions
Density	1.16 g/ml [1]	
Vapour Pressure	6×10^{-6} Torr (at 25 °C) [4]	$\sim 8.00 \times 10^{-4}$ Pa
Dissociation Constant (pKa)	9.6 [1]	Also reported as 9.1 [4]

Solubility and Partitioning Data

Understanding the solubility profile is critical for formulation development and environmental fate assessment.

Property	Value	Conditions / Solvent
Water Solubility	>700 g/l [4]	At 25°C
	1005000 mg/l (~1005 g/l) [1]	At 20 °C, pH 7
Log P (Partition Coefficient)	-1.4 [1]	Octanol-water at pH 7, 20°C
Solubility in Organic Solvents		
- Acetone	560,000 mg/l [1]	At 20°C
- Dichloromethane	4,800 mg/l [1]	At 20°C
- Methanol	>500 g/l [4]	At 25°C
- Ethyl acetate	4,800 mg/l [1]	At 20°C
- Toluene	40 mg/l [1]	At 20°C
- Hexane	<0.1 g/l [4]	At 25°C

Stability and Handling Information

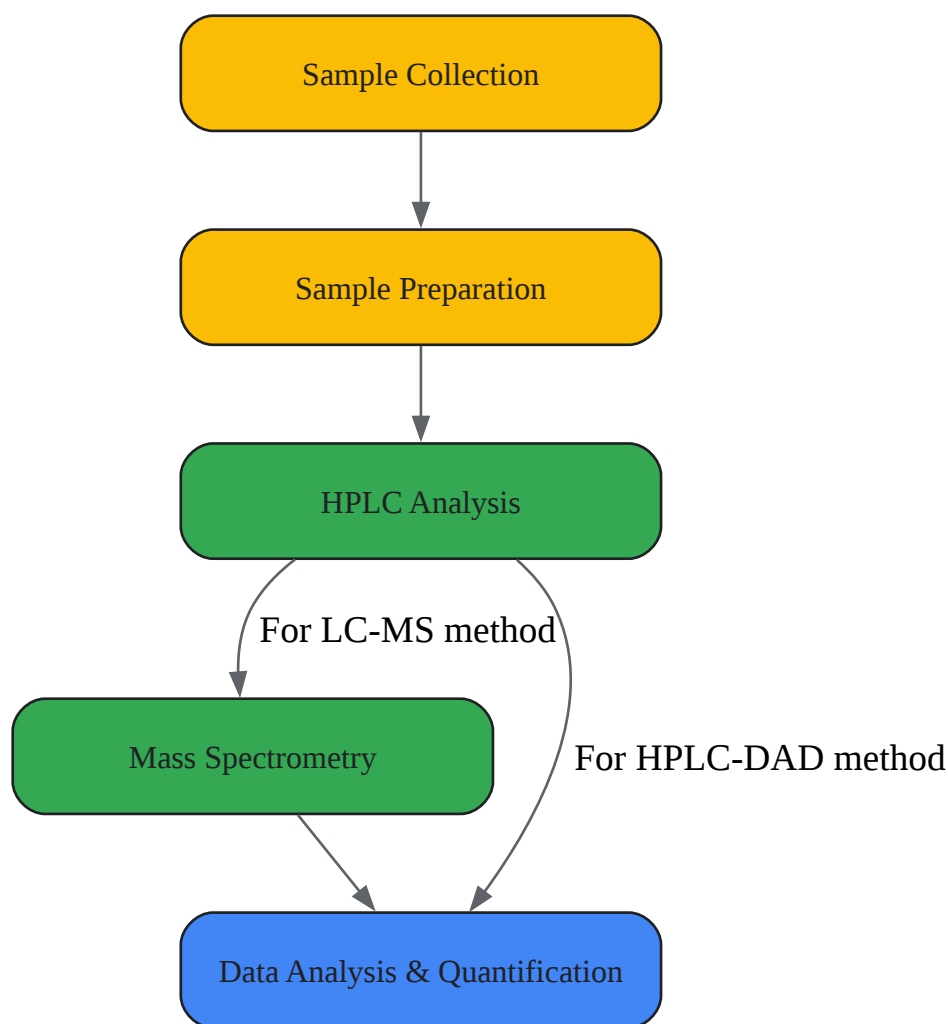
Property	Description
Stability	Very stable to hydrolysis. Stable at 55°C for over 2 years, and to light. Hygroscopic [4].
Hydrolysis Half-life	~5 days (at pH 14); ~1.3 × 10 ³ years (at pH 9); ~1.3 × 10 ⁷ years (at pH 5) [4].
Storage Temperature	0-6°C [2].
Minimum Active Substance Purity	92-97% [1]. Technical material purity is typically >95% [4].

Analytical Methodologies

For researchers requiring protocols to quantify **Propamocarb Hydrochloride**, here are experimentally cited methodologies:

- **HPLC-DAD with QuEChERS**: This method was successfully used to determine the dissipation and half-life of Propamocarb-HCl in various crops. The sample preparation involved the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) methodology before analysis by High-Performance Liquid Chromatography with a Diode-Array Detector [2].
- **Liquid Chromatography-Electrospray Mass Spectrometry (LC-ESI-MS)**: A sensitive method for determining residues in complex matrices like wine. The method involves direct injection of samples diluted with water (40-fold for red wine, 20-fold for white wine). Detection was via electrospray mass spectrometry in positive ionization mode, monitoring the protonated molecular species at **m/z 189**. The reported limit of detection was 0.025 mg/kg for white wine and 0.05 mg/kg for red wine [2].

The experimental workflow for residue analysis can be summarized as follows, incorporating the cited methodologies:



[Click to download full resolution via product page](#)

Preliminary Toxicological and Regulatory Notes

While a full toxicological profile is outside this guide's scope, here are key points for safety assessments:

- **Acute Oral Toxicity (LD₅₀):** Classified as low, with a reported LD₅₀ in rats of 8600 mg/kg [3].
- **GHS Hazard Statement:** The substance carries the hazard statement **H317** ("May cause an allergic skin reaction") [3].
- **Consumer Risk Assessment:** The European Food Safety Authority (EFSA) has concluded that the intake of residues from approved agricultural practices is **unlikely to present a risk to consumer health**. The established Acceptable Daily Intake (ADI) is 0.24 mg/kg body weight per day, and the Acute Reference Dose (ARfD) is 0.84 mg/kg body weight [5].
- **Ecotoxicity:** The substance shows varying toxicity to aquatic life. The reported LC₅₀ (96 hr) values are 616 ppm for rainbow trout, 415 ppm for sunfish, and 234 ppm for carp [3].

Key Takeaways for Researchers

- **High Solubility, Low Lipophilicity:** **Propamocarb Hydrochloride** is extremely soluble in water and polar solvents but has very low solubility in non-polar solvents, as indicated by its negative Log P. This is a critical factor for environmental mobility and formulation.
- **Distinct Physical State:** It is described as a colourless, hygroscopic crystalline solid, which necessitates careful handling and storage to prevent moisture uptake.
- **Remarkable Stability:** Its high stability, especially under neutral and acidic conditions, is a defining characteristic that influences its environmental persistence and analytical handling.
- **Validated Analytical Methods:** Established protocols like HPLC-DAD/QuEChERS and LC-ESI-MS provide reliable means for residue analysis in various matrices.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Propamocarb hydrochloride (Ref: SN 66752) - AERU [sitem.herts.ac.uk]
2. CAS 25606-41-1 Propamocarb hydrochloride [bocsci.com]
3. PROPAMOCARB HYDROCHLORIDE | 25606-41-1 [chemicalbook.com]
4. 685. Propamocarb (Pesticide residues in food: 1984 ... [inchem.org]
5. Modification of the existing maximum residue level for ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [propamocarb hydrochloride physical state and properties].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b562066#propamocarb-hydrochloride-physical-state-and-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com